

7-Aminobenzofuran: A Versatile Fragment for Modern Drug Discovery

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Compound of Interest

Compound Name: 7-Aminobenzofuran

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

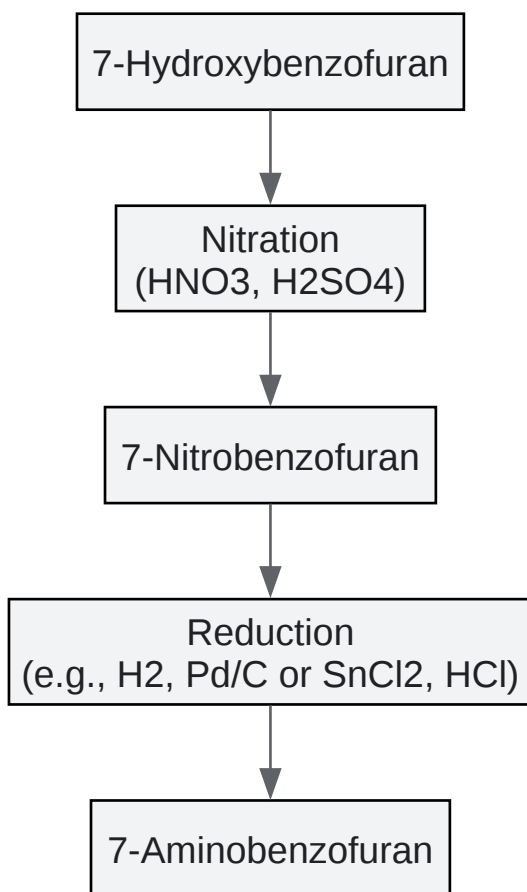
The benzofuran scaffold is a privileged heterocyclic motif found in numerous natural products and clinically approved drugs, exhibiting a wide array of biological activities.^{[1][2]} The introduction of an amino group to this core structure, particularly at the 7-position, yields **7-aminobenzofuran**, a fragment of significant interest in contemporary drug discovery. This technical guide provides a comprehensive overview of **7-aminobenzofuran** as a valuable building block, detailing its synthesis, biological significance, and application in the development of novel therapeutics.

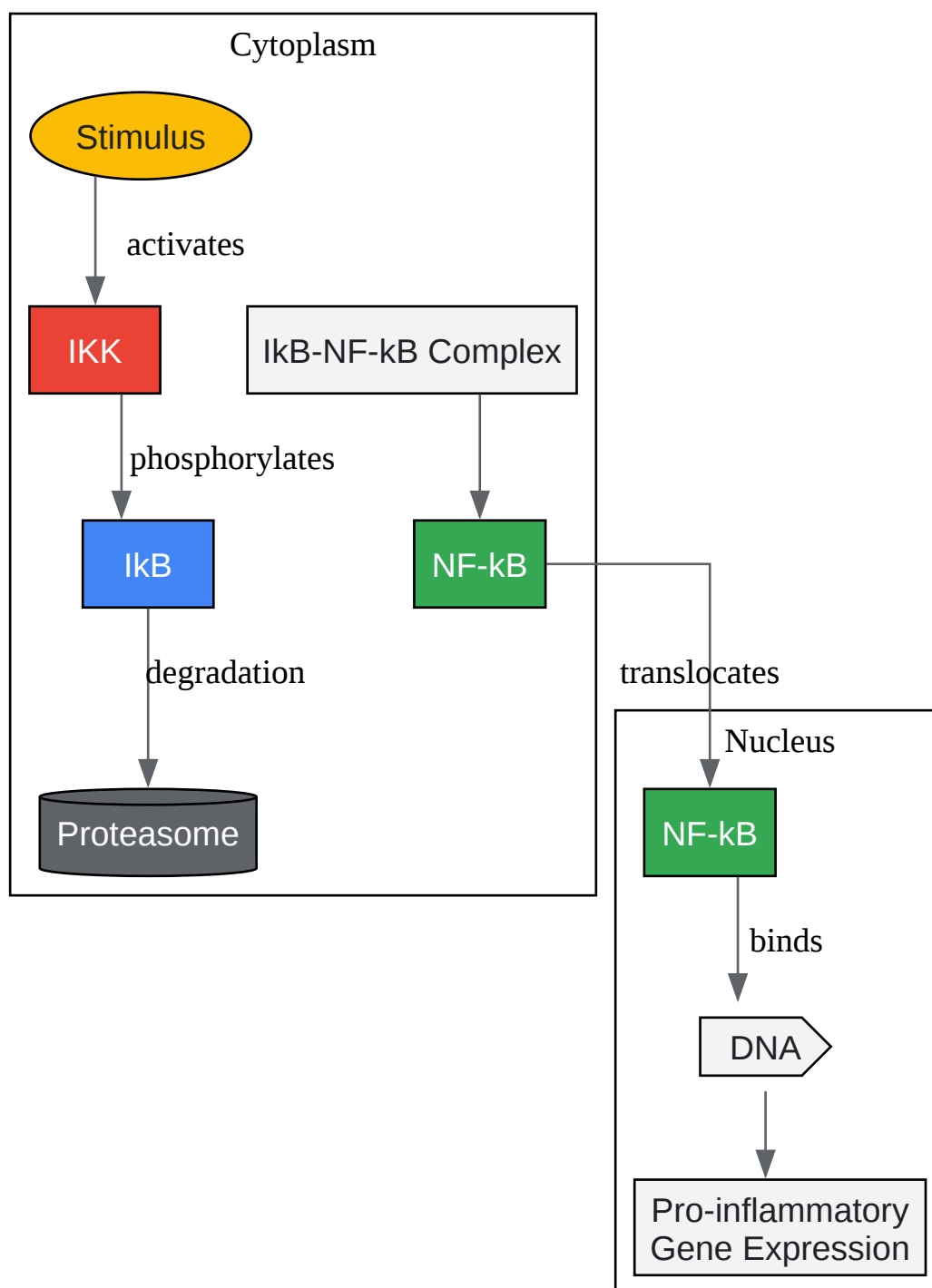
Synthesis of the 7-Aminobenzofuran Core

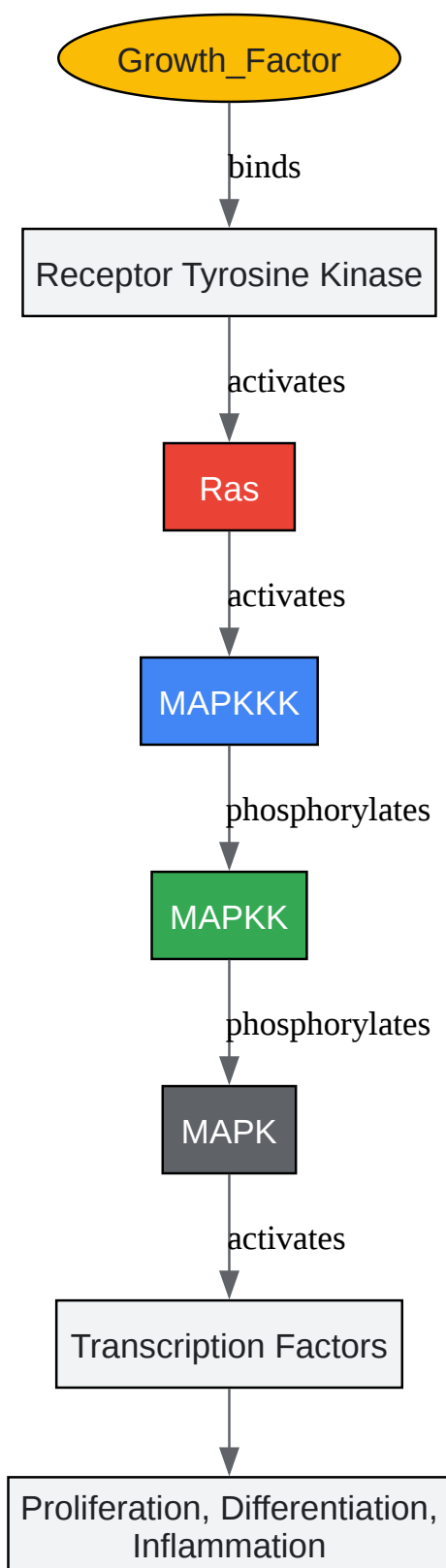
The synthesis of the **7-aminobenzofuran** scaffold can be achieved through several strategic routes, often commencing from commercially available substituted phenols. A common and adaptable approach involves the construction of a 7-substituted benzofuran, such as a 7-hydroxy or 7-nitro derivative, followed by conversion to the desired amine.

Synthetic Pathway Overview

A plausible and efficient synthetic pathway to **7-aminobenzofuran** is a two-step process starting from 7-hydroxybenzofuran. This involves the conversion of the hydroxyl group to a leaving group, followed by nucleophilic substitution with an amine source, or more commonly, via a nitration and subsequent reduction.







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References

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